

A Technical Guide to the Safe Handling of tert-Butyl Cyanoacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl cyanoacetate*

Cat. No.: B107979

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical safety and handling is paramount. This guide provides an in-depth overview of the safety protocols and handling precautions for **tert-Butyl cyanoacetate** (CAS No. 1116-98-9), a versatile reagent in organic synthesis.[1]

Hazard Identification and Classification

tert-Butyl cyanoacetate is classified as a combustible liquid that is harmful if swallowed and causes skin and serious eye irritation.[2][3][4]

GHS Hazard Statements:

- H227: Combustible liquid.[5][6]
- H302: Harmful if swallowed.[3][6][7]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]

The signal word for this chemical is "Warning".[2][3] Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[2][5]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **tert-Butyl cyanoacetate** is presented below. This data is crucial for designing safe experimental conditions.

Property	Value	Source
Molecular Formula	C ₇ H ₁₁ NO ₂	[1][7]
Molecular Weight	141.17 g/mol	[1]
Physical State	Liquid	[2][5]
Appearance	Colorless	[1]
Odor	Odorless	[2][5]
Boiling Point	67 - 68 °C @ 1.5 mmHg	[2]
Flash Point	91 °C / 195.8 °F	[1][2][5]
Density	~0.988 g/mL at 20 °C	[1]
Water Solubility	Insoluble / Difficult to mix	[1][5]

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is essential to minimize risk.

Handling

- Ventilation: Always use in a well-ventilated area.[8] A local exhaust ventilation system is recommended.[3]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves (Viton® is suggested), clothing, and eye/face protection.[2][5] In cases of inadequate ventilation, a gas mask or other approved respiratory protection should be worn.[3]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[2][3] Do not eat, drink, or smoke when using this product.[2][3][5]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[2] [5] Use explosion-proof electrical and ventilating equipment.[9] Take precautionary measures

against static discharge.[5][9]

Storage

- Conditions: Store in a cool, dry, and well-ventilated place.[2][5] A storage temperature of 2-8°C in a refrigerator is often recommended.[1][3][8]
- Containers: Keep containers tightly closed.[2][3][5] Store under an inert gas like argon, as the material can be moisture-sensitive.[3][8]
- Incompatibilities: Avoid contact with strong oxidizing agents and reducing agents.[2][5]

Emergency and First Aid Procedures

Detailed protocols for responding to accidental exposure are critical. While specific experimental methodologies for toxicological studies are not detailed in publicly available safety data sheets, the following first aid measures are standard procedure.

Experimental Protocol: First Aid Response

- General Advice: If symptoms persist, seek medical attention.[2][5]
- Eye Contact:
 - Immediately rinse the eyes with plenty of water, also under the eyelids, for at least 15 minutes.[2][5]
 - Remove contact lenses if present and easy to do so.[4]
 - Get immediate medical attention.[2][3][5]
- Skin Contact:
 - Immediately wash off with plenty of soap and water for at least 15 minutes.[2][5]
 - Remove all contaminated clothing and wash it before reuse.[4]
 - If skin irritation persists, consult a physician.[2][5]

- Ingestion:
 - Clean the mouth with water.[2][5]
 - Afterward, drink plenty of water.[2][5]
 - Call a POISON CENTER or doctor if you feel unwell.[2][3]
- Inhalation:
 - Remove the individual to fresh air.[2][5]
 - If the individual is not breathing, provide artificial respiration.[2][5]
 - If symptoms occur, get medical attention.[5]

Fire and Spill Response

Fire-Fighting Measures

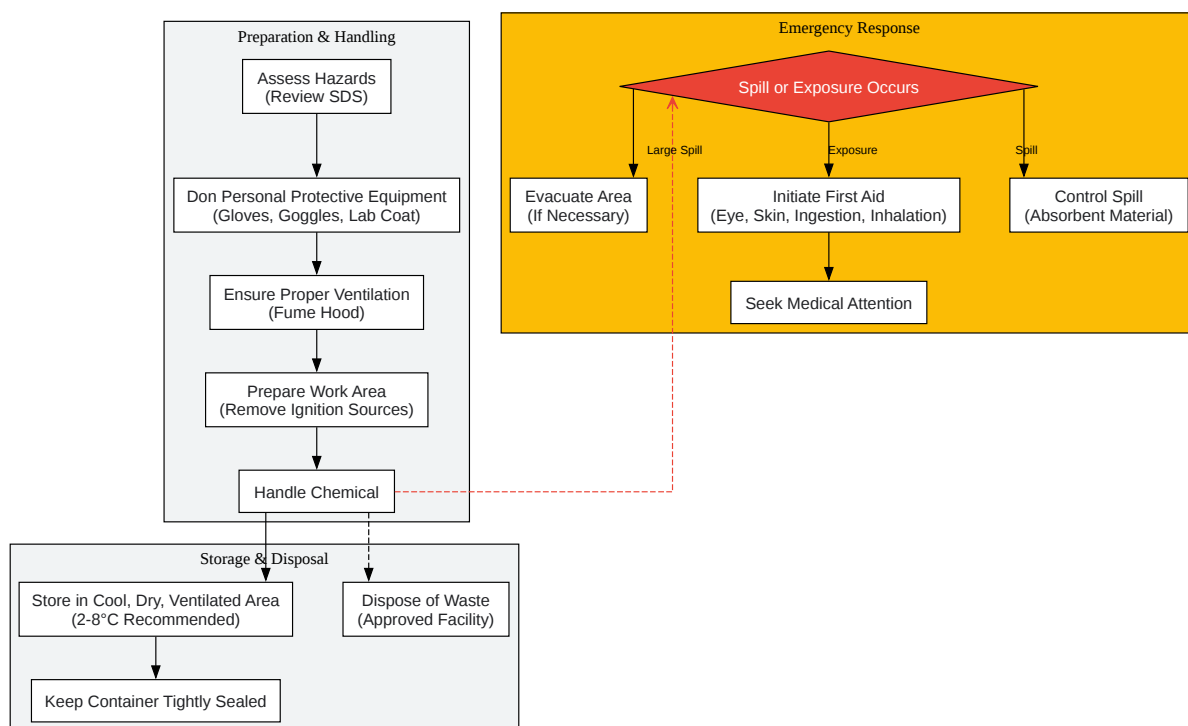
- Suitable Extinguishing Media: Use dry powder, alcohol-resistant foam, water spray, or carbon dioxide (CO₂).[3][5] Water mist can be used to cool closed containers.[2][5]
- Specific Hazards: The material is combustible and containers may explode when heated.[2][5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2][5]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and remove all sources of ignition.[5] Wear personal protective equipment.[5]
- Containment: Soak up the spill with an inert absorbent material (e.g., sand, earth).[5]
- Disposal: Collect the material into suitable, closed containers for disposal at an approved waste disposal plant.[2][5] Environmental release should be avoided.[5]

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **tert-Butyl cyanoacetate**, from initial preparation to emergency response.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling and Emergency Response of **tert-Butyl Cyanoacetate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinnno.com [nbinnno.com]
- 2. fishersci.com [fishersci.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. tert-Butyl Cyanoacetate | 1116-98-9 | TCI AMERICA [tcichemicals.com]
- 7. tert-Butyl cyanoacetate | C₇H₁₁NO₂ | CID 70693 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 9. images.nicindustries.com [images.nicindustries.com]
- To cite this document: BenchChem. [A Technical Guide to the Safe Handling of tert-Butyl Cyanoacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107979#tert-butyl-cyanoacetate-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com